

An In-Depth Technical Guide to 2-[2-(2-Chloroethoxy)ethoxy]ethanol

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Compound of Interest

Compound Name:	2-[2-(2-Chloroethoxy)ethoxy]ethanol
Cat. No.:	B139825

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-[2-(2-Chloroethoxy)ethoxy]ethanol**, a significant chemical intermediate in the pharmaceutical and chemical industries. This document details its chemical and physical properties, provides a thorough experimental protocol for its synthesis, and explores its applications, particularly in drug development. Included are clearly structured data tables for easy reference and a detailed workflow diagram illustrating its synthesis process.

Chemical Identity and Properties

2-[2-(2-Chloroethoxy)ethoxy]ethanol, also known as Triethylene glycol monochlorohydrin, is a colorless and transparent liquid.^[1] Its fundamental properties are summarized below.

Table 1: Chemical and Physical Properties of **2-[2-(2-Chloroethoxy)ethoxy]ethanol**

Property	Value	References
Molecular Formula	C6H13ClO3	[2]
Molecular Weight	168.62 g/mol	[2]
CAS Number	5197-62-6	
Appearance	Colorless to light yellow liquid	[1]
Density	1.16 g/mL at 25 °C	
Boiling Point	117-120 °C at 5 mmHg	
Refractive Index	n20/D 1.458	
Flash Point	107 °C (closed cup)	
Solubility	Soluble in chloroform.	[3]
Stability	Stable under recommended storage conditions. Combustible. Incompatible with strong oxidizing agents.	[4]

Synthesis of 2-[2-(2-Chloroethoxy)ethoxy]ethanol

This compound is a key intermediate in the synthesis of various pharmaceuticals, including Pranedipine Tartrate and LJP-920.[1][5] The following is a detailed, two-step experimental protocol for its synthesis.

Experimental Protocol: Two-Step Synthesis

Step 1: Synthesis of 2-(2-Chloroethoxy)ethanol

- In a 1000 mL three-necked flask equipped with a stirrer and a heater, add 685 g (8.5 mol) of 2-chloroethanol and 3.3 g of a suitable catalyst.[1]
- Heat the mixture to 40 °C.[1]
- Slowly introduce 44 g of ethylene oxide into the flask over 1.5-2 hours, maintaining the reaction temperature between 40-50 °C. A water bath can be used for cooling if necessary.

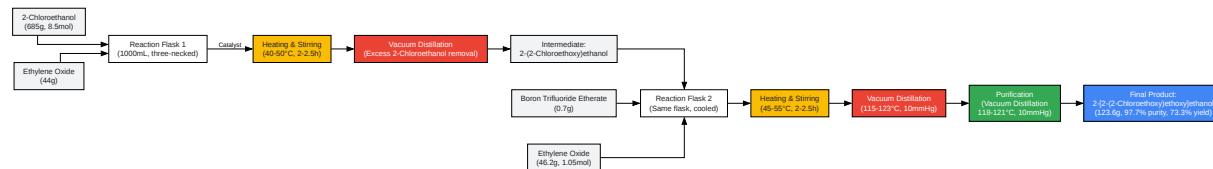
[\[1\]](#)

- After the addition of ethylene oxide is complete, continue stirring for an additional 30 minutes to ensure the reaction goes to completion.[\[1\]](#)
- Increase the temperature and remove the excess 2-chloroethanol under reduced pressure (0.075 mPa). Approximately 592 g of 2-chloroethanol can be recovered for recycling. The primary product of this step is 2-(2-chloroethoxy)ethanol.[\[1\]](#)

Step 2: Synthesis of **2-[2-(2-Chloroethoxy)ethoxy]ethanol**

- Cool the contents of the three-necked flask from the previous step to 45-50 °C.[\[1\]](#)
- Add 0.7 g of boron trifluoride etherate to the flask.[\[1\]](#)
- Slowly introduce 46.2 g (1.05 mol) of ethylene oxide over 1.5-2 hours, maintaining the reaction temperature between 45-55 °C. Use a water bath for cooling as needed.[\[1\]](#)
- After the addition is complete, continue stirring for 30 minutes.[\[1\]](#)
- Once the reaction is complete, raise the temperature and perform vacuum distillation.[\[1\]](#)
- Collect the fraction that distills at 115-123 °C under 10 mmHg vacuum. This is the crude **2-[2-(2-Chloroethoxy)ethoxy]ethanol**.[\[1\]](#)
- For further purification, perform a second vacuum distillation and collect the fraction at 118-121 °C (10 mmHg). This yields the final product with a purity of approximately 97.7%.[\[1\]](#) The overall yield is about 73.3%.[\[1\]](#)

Synthesis Workflow Diagram



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Caption: Workflow for the two-step synthesis of **2-[2-(2-Chloroethoxy)ethoxy]ethanol**.

Applications in Drug Development and Research

2-[2-(2-Chloroethoxy)ethoxy]ethanol serves as a versatile building block in the synthesis of more complex molecules for pharmaceutical applications.

- Active Pharmaceutical Ingredients (APIs): It is a crucial intermediate in the production of several APIs.^[1]
- PET Imaging Agents: This compound and its derivatives are used in the synthesis of Positron Emission Tomography (PET) imaging agents, for example, in the development of agents for imaging β-amyloid plaques in Alzheimer's disease research.
- Oligonucleotide Modification: It has been utilized in the synthesis of modified oligonucleotides that have a disulfide or thiol group at their 3'-end.

Safety and Handling

2-[2-(2-Chloroethoxy)ethoxy]ethanol is classified as an irritant. It can cause skin and serious eye irritation, and may cause respiratory irritation.[\[2\]](#)

Table 2: GHS Hazard Information

Hazard Class	Category
Skin Irritation	2
Eye Irritation	2
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3

Source:[\[2\]](#)

Precautionary Measures:

- Handling: Avoid contact with skin and eyes. Avoid breathing vapor or mist. Use in a well-ventilated area.[\[2\]](#)
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[\[2\]](#)

Conclusion

2-[2-(2-Chloroethoxy)ethoxy]ethanol is a chemical of significant interest to the scientific and drug development communities. Its bifunctional nature makes it a valuable intermediate for the synthesis of a wide range of molecules. A thorough understanding of its properties, synthesis, and handling is crucial for its effective and safe utilization in research and development.

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